A Comprehensive Technical Guide to N-Formylloline Concentration in Endophyte-Infected Fescue

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Compound of Interest

Compound Name:	*N-Formylloline*
CAS No.:	*38964-33-9*
Cat. No.:	*B115201*

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Abstract

This technical guide provides an in-depth examination of **N-formylloline**, a principal loline alkaloid produced by the fungal endophyte Epichloë coenophiala within tall fescue (Festuca arundinacea). Loline alkaloids are significant for their potent insecticidal properties, which confer a protective advantage to the host grass. **N-formylloline** is often the most abundant of these compounds, reaching high concentrations in plant tissues.[1] This guide details the complex biosynthesis of **N-formylloline**, explores the multifaceted environmental and genetic factors that govern its concentration, presents rigorous analytical methodologies for its quantification, and discusses its biological significance. The content herein is structured to provide researchers and drug development professionals with a thorough understanding of **N-formylloline**, from its molecular genesis to its ecological and commercial implications.

Introduction: The Fescue-Endophyte Symbiosis

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Tall fescue is a resilient cool-season perennial grass widely utilized for forage and turf. Its hardiness is significantly enhanced by a symbiotic relationship with the endophytic fungus Epichloë coenophiala. This fungus resides within the plant's tissues, growing between cells and is transmitted vertically from generation to generation through the host's seeds.[2] This mutualistic relationship is chemically mediated by the production of several classes of alkaloids, including ergot alkaloids, peramine, and loline alkaloids.

While ergot alkaloids are notoriously toxic to grazing livestock, causing conditions like "fescue toxicosis," the loline alkaloids are primarily recognized for their protective role against insect herbivores.[1][3] Lolines are saturated pyrrolizidine alkaloids characterized by a unique oxygen bridge.[4] The various loline structures, such as **N-formylloline** (NFL), N-acetylloline (NAL), and N-acetylnorloline (NANL), differ by the substituent on the C-1 primary amine, which influences their biological activity.[1] **N-formylloline** is frequently the most concentrated loline alkaloid in tall fescue, making it a key focus for agricultural and scientific research.[5]

Biosynthesis of N-Formylloline

The production of **N-formylloline** is a complex enzymatic process encoded by a cluster of genes known as the LOL cluster within the endophyte's genome.[6] The pathway begins with the condensation of two amino acids, L-proline and L-homoserine.[4][7]

The key steps in the biosynthetic pathway are:

- Formation of the Pyrrolizidine Ring: The initial steps involve the formation of the core saturated pyrrolizidine ring structure, exo-1-aminopyrrolizidine.[7]
- Oxygenation and Acetylation: Subsequent oxidation and oxygenation steps, catalyzed by enzymes encoded by genes like lolE, lolF, and lolO, yield norloline.[7] This is followed by acetylation to form N-acetylnorloline (NANL), the first fully cyclized loline alkaloid.[8]
- Diversification to **N-Formylloline**: The pathway then diversifies. NANL is deacetylated by the lolN gene product (an N-acetamidase) to yield norloline. Norloline is then methylated twice by the lolM gene product (a methyltransferase) to form N-methylloline (NML).[8] The final step is the oxidation of the N-methyl group of NML by a cytochrome P450 enzyme, LolP, to produce the N-formyl group of **N-formylloline**.[4][7]

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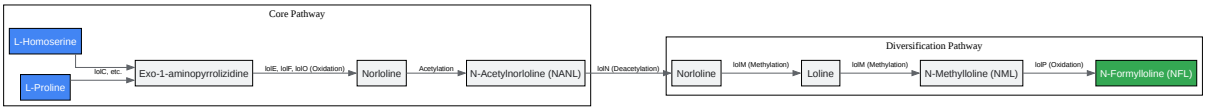

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Caption: Proposed biosynthetic pathway of **N-formylloline** in Epichloë endophytes.

Factors Influencing **N-Formylloline** Concentration

The concentration of **N-formylloline** in fescue is not static; it is influenced by a dynamic interplay of genetic and environmental factors.

Genetic Factors

- Endophyte Strain: Different strains of E. coenophiala possess variations in their LOL gene clusters, leading to significant differences in their capacity to produce loline alkaloids. Some strains may produce high concentrations of NFL, while others produce different ratios of loline derivatives or none at all.[3]

- Host Plant Genotype: The fescue host plant is not a passive vessel. The host's genetic background can influence the endophyte's growth and metabolic output, including alkaloid production.[9] Studies have shown that the same endophyte strain can produce different levels and ratios of lolines when artificially introduced into different fescue or ryegrass cultivars.[3][10]

Environmental Factors

- Season and Temperature: Alkaloid concentrations often fluctuate seasonally. Levels tend to be higher during periods of active plant growth, such as in the spring and early fall.[9] Temperature also plays a critical role; one study found that a moderate temperature regime

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(21/15 °C) promoted a three-fold increase in **N-formylloline**, whereas high (32/27 °C) and low temperatures suppressed its accumulation.[11]

- Water Availability: Water stress has been shown to significantly increase loline alkaloid concentrations. In one experiment, severe water stress led to a two-fold increase in **N-formylloline** concentration over 12 weeks, possibly due to protein loss and decreased plant biomass.[11]

- Nitrogen Fertilization: The application of nitrogen fertilizer can increase overall alkaloid levels in endophyte-infected fescue.[9] However, some studies have noted that the highest rates of N-application may not always correlate with the highest loline accumulation.[11]

- Plant Tissue and Age: Loline concentrations can vary significantly among different plant tissues. They are typically highest in the reproductive parts of the plant, such as the seeds and flower heads, which is consistent with the vertical transmission strategy of the endophyte.[2][9]

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Factor	Effect on N-Formylloline Concentration	Source(s)
Endophyte Strain	Major determinant of production capacity and loline profile.	[3]
Host Genotype	Influences endophyte metabolism and alkaloid ratios.	[9][10]
Temperature	Moderate temperatures (e.g., 21/15°C) increase levels; extremes suppress them.	[11]
Water Stress	Severe drought can cause a significant increase.	[11]
Nitrogen	Application generally increases alkaloid levels.	[9]
Season	Concentrations are typically highest during active growth periods (spring/fall).	[9]
Harvest Interval	Regrowth after harvesting can contain higher concentrations.	[11]

Analytical Methodologies for Quantification

Accurate quantification of **N-formylloline** is essential for research, forage quality assessment, and potential drug discovery applications. Gas Chromatography (GC) and Liquid Chromatography (LC) are the primary techniques employed.

Sample Preparation

The crucial first step is the proper collection, drying, and homogenization of the plant material.

- Harvesting: Collect representative tissue samples (e.g., whole tillers, leaves, seeds).

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- Drying: Immediately freeze-dry (lyophilize) the samples to halt metabolic activity and preserve alkaloid integrity.[12]
- Grinding: Grind the dried tissue to a fine, uniform powder to ensure consistent extraction efficiency. A Wiley mill or ball mill is commonly used.

Extraction

The goal of extraction is to efficiently move the loline alkaloids from the solid plant matrix into a liquid solvent phase.

- Solvent System: A common and effective method involves a biphasic solvent system. A typical procedure uses a mixture of 40% methanol/5% ammonia with 1,2-dichloroethane.[12] More recently, LC-MS/MS methods have found an isopropanol/water mixture to be superior for achieving high sensitivity and accuracy.[5]
- Procedure:
  - Weigh a precise amount of dried, ground tissue (e.g., 50 mg) into a centrifuge tube.[12]
  - Add an internal standard (e.g., 4-phenylmorpholine for GC) to correct for variations in extraction efficiency and instrument response.[12]
  - Add the extraction solvents.
  - Agitate vigorously (e.g., shaking or vortexing) for a set period (e.g., 1 hour).[12]
  - Centrifuge the mixture to pellet the solid plant material.[12]
  - Carefully transfer the supernatant, which contains the alkaloids, to a clean vial for analysis, often through a filter to remove fine particulates.[12]

Chromatographic Analysis and Quantification

Method 1: Gas Chromatography-Flame Ionization Detection (GC-FID) GC-FID is a robust and widely used method for loline quantification.[12]

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- Principle: The extracted sample is injected into a heated port, vaporizing the alkaloids. An inert carrier gas (e.g., helium) sweeps the vaporized sample onto a long, thin capillary column. The column separates the different alkaloids based on their boiling points and interactions with the column's stationary phase. As each compound elutes from the column, it is burned in a hydrogen-air flame, producing ions that are detected as an electrical signal. The signal's size is proportional to the amount of the compound present.

- Typical Protocol:

  - Injection: Inject 1-2 µL of the extract into the GC.

  - Column: Use a non-polar or mid-polarity capillary column, such as a ZB-5 (5% phenyl-arylene).[12]

  - Temperature Program: Start at a low temperature and gradually ramp up to a high temperature to ensure separation of all compounds of interest.

  - Detection: Use a Flame Ionization Detector (FID).

  - Quantification: Compare the peak area of **N-formylloline** to that of the internal standard and a calibration curve created with a pure **N-formylloline** standard. The limit of quantitation for this technique is typically around 25 µg/g.[12]

Method 2: Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) LC-MS/MS offers higher sensitivity and specificity, making it an excellent alternative or confirmatory method.[5]

- Principle: The extract is injected into a high-pressure liquid stream (mobile phase) that carries it through a column packed with a stationary phase. Separation occurs based on the differential partitioning of the alkaloids between the two phases. The eluent from the column is then ionized (e.g., by electrospray ionization), and the ions are passed into a mass spectrometer. A tandem MS (like a triple quadrupole) first selects the specific parent ion for **N-formylloline**, fragments it, and then detects one or more specific daughter ions. This two-stage filtering provides exceptional specificity.

- Advantages: This method is highly sensitive and can confirm the identity of compounds with great certainty. It has been used to identify and quantify seven different loline alkaloids

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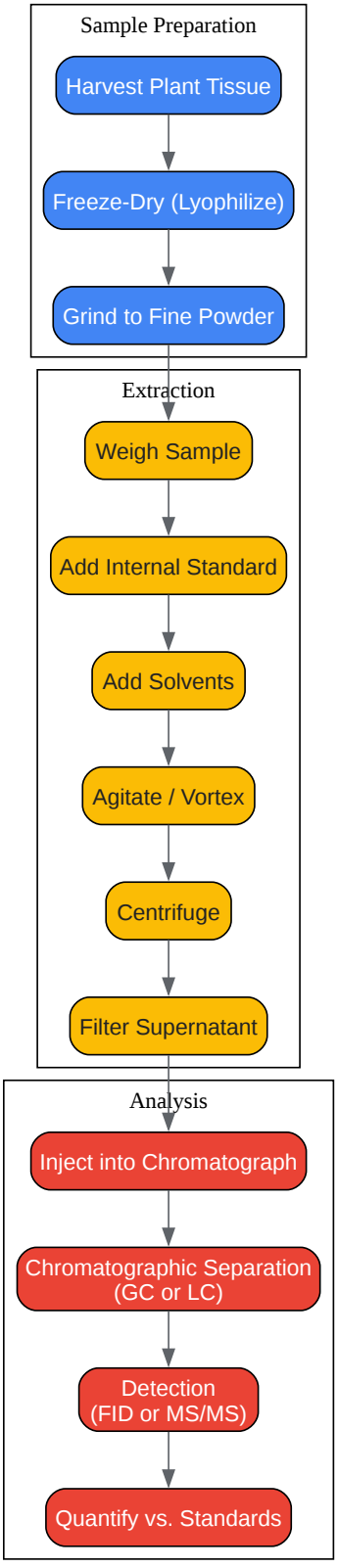
simultaneously, with **N-formylloline** being the most abundant at up to 5 mg/g (5000 µg/g) dry matter.[5]



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Caption: General workflow for the quantification of **N-formylloline** from fescue.

Biological Activity and Significance

Insecticidal and Antifeedant Properties

The primary ecological role of **N-formylloline** is defense against insect herbivores. It exhibits a broad spectrum of activity.[8]

- Aphids: Endophyte-infected fescues producing lolines show resistance to aphids like Rhopalosiphum padi.[12]
- Beetles and Weevils: Lolines are active against Japanese beetles and Argentine stem weevils.[3][8]
- Caterpillars: **N-formylloline** acts as a feeding deterrent, reducing the weight gain of fall armyworm larvae.[8]
- Flies: Studies have shown that **N-formylloline** has both antifeedant and repellent effects against horn flies (Haematobia irritans).[13]

The mode of action can vary between loline derivatives and insect species. For example, while **N-formylloline** deters feeding in fall armyworms, N-acetylloline shows metabolic toxicity against European corn borer larvae.[8]

Effects on Livestock

A key advantage of loline alkaloids is their relative lack of toxicity to mammalian herbivores compared to ergot alkaloids.[14] While lolines were initially suspected of contributing to fescue toxicosis, subsequent research has firmly established ergot alkaloids as the primary causative agents of the vasoconstriction and other negative symptoms in livestock.[1] Therefore, developing fescue cultivars with endophytes that produce high levels of insect-deterring lolines but no ergot alkaloids is a major goal in forage breeding programs.

Potential for Drug Development

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The potent bioactivity of **N-formylloline** and other loline alkaloids makes them interesting candidates for further investigation. Their insecticidal properties could be leveraged for the development of new biopesticides. Furthermore, understanding their interaction with insect neurological and metabolic systems could provide leads for novel drug targets. The pyrrolizidine structure, while associated with toxicity in some other alkaloid classes, has a unique saturated and oxygen-bridged form in lolines that appears to be non-hepatotoxic, presenting a potentially safer scaffold for derivatization and development.[3]

Conclusion

N-formylloline is a pivotal metabolite in the defensive mutualism between tall fescue and its Epichloë endophyte. Its concentration is a complex trait governed by the genetics of both symbiotic partners and modulated by a range of environmental stimuli. Robust analytical methods, particularly GC and LC-MS/MS, are crucial for its accurate quantification, which underpins research into pasture ecology, forage improvement, and natural product discovery. For scientists and drug development professionals, **N-formylloline** represents not only a key factor in agricultural productivity but also a bioactive natural product with potential for the development of novel, targeted pest control agents. Continued research into its biosynthesis, regulation, and pharmacological activity is essential to fully unlock its potential.

References

- Journal of New Zealand Grasslands. (n.d.). Biosynthesis of insecticidal loline alkaloids by epichloÑ endophytes of grasses.
- Wikipedia. (n.d.). Loline alkaloid. Retrieved February 7, 2026, from [Link]
- ResearchGate. (n.d.). N-formyl loline concentrations of half-sibling perennial ryegrass... [Table]. Retrieved February 7, 2026, from [Link]
- Leuchtmann, A., et al. (2019). Epichloë Fungal Endophytes—From a Biological Curiosity in Wild Grasses to an Essential Component of Resilient High Performing Ryegrass and Fescue Pastures. Microorganisms. Available at: [Link]
- Blankenship, J. D., et al. (2005). Biosynthetic Precursors of Fungal Pyrrolizidines, the Loline Alkaloids. ResearchGate. Retrieved February 7, 2026, from [Link]

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- Popay, A. J., et al. (2023). Translocation of Loline Alkaloids in Epichloë-Infected Cereal and Pasture Grasses: What the Insects Tell Us. Toxins. Available at: [Link]
- Pan, J., et al. (2014). Enzymes from Fungal and Plant Origin Required for Chemical Diversification of Insecticidal Loline Alkaloids in Grass-Epichloë Symbiota. PLOS ONE. Available at: [Link]
- Ball, O. J.-P., & Tapper, B. A. (1999). The production of loline alkaloids in artificial and natural grass/endophyte association. New Zealand Plant Protection. Available at: [Link]
- Adhikari, K. B., et al. (2016). Identification and Quantification of Loline-Type Alkaloids in Endophyte-Infected Grasses by LC-MS/MS. Journal of Agricultural and Food Chemistry. Available at: [Link]
- Brito, B. G., et al. (2021). Antifeedant Effects and Repellent Activity of Loline Alkaloids from Endophyte-Infected Tall Fescue against Horn Flies, Haematobia irritans (Diptera: Muscidae). Insects. Available at: [Link]
- Yates, S. G., et al. (1985). Analysis of loline alkaloids in endophyte-infected tall fescue by capillary gas chromatography. Journal of Agricultural and Food Chemistry. Available at: [Link]
- Gunter, S. A., et al. (2020). The relationships among alkaloid concentration, endophyte mycelial concentration and host genetics in the tall fescue Epichloë symbiosis. PLOS ONE. Available at: [Link]
- ResearchGate. (n.d.). Partial LolN amino-acid sequence alignment of Epichloë coenophiala... [Image]. Retrieved February 7, 2026, from [Link]
- Cagnano, L. R., et al. (2019). Determination of Loline Alkaloids and Mycelial Biomass in Endophyte-Infected Schedonorus pratensis by Near-Infrared Spectroscopy and Chemometrics. Toxins. Available at: [Link]
- Kennedy, C. W., & Bush, L. P. (1983). Effect of Environmental and Management Factors on the Accumulation of N-acetyl and N-formyl Loline Alkaloids in Tall Fescue. FAO AGRIS. Retrieved February 7, 2026, from [Link]

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- Schardl, C. (n.d.). Elucidating and manipulating alkaloid biosynthesis pathways in the plant-symbiotic Epichloe and Neotyphodium species of fungi. NIFA Reporting Portal. Retrieved February 7, 2026, from [Link]
- Easton, H. S., et al. (2009). Loline alkaloids for better protection of pastures from insect pests. ResearchGate. Retrieved February 7, 2026, from [Link]
- Johnson, L. J., et al. (2013). FORAGES AND PASTURES SYMPOSIUM: Fungal endophytes of tall fescue and perennial ryegrass: Pasture friend or foe? Journal of Animal Science. Available at: [Link]
- Cao, B., et al. (2019). A Simple LC–MS Method for the Quantitation of Alkaloids in Endophyte-Infected Perennial Ryegrass. Toxins. Available at: [Link]

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Sources

- 1. Loline alkaloid - Wikipedia [en.wikipedia.org]
- 2. Epichloë Fungal Endophytes—From a Biological Curiosity in Wild Grasses to an Essential Component of Resilient High Performing Ryegrass and Fescue Pastures - PMC [pmc.ncbi.nlm.nih.gov]
- 3. researchgate.net [researchgate.net]
- 4. researchgate.net [researchgate.net]
- 5. Identification and Quantification of Loline-Type Alkaloids in Endophyte-Infected Grasses by LC-MS/MS - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. academic.oup.com [academic.oup.com]
- 7. nzgajournal.org.nz [nzgajournal.org.nz]
- 8. Enzymes from Fungal and Plant Origin Required for Chemical Diversification of Insecticidal Loline Alkaloids in Grass-Epichloë Symbiota | PLOS One [journals.plos.org]

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- 9. The relationships among alkaloid concentration, endophyte mycelial concentration and host genetics in the tall fescue Epichloë symbiosis - PMC [pmc.ncbi.nlm.nih.gov]
- 10. researchgate.net [researchgate.net]
- 11. Effect of Environmental and Management Factors on the Accumulation of N-acetyl and N-formyl Loline Alkaloids in Tall Fescue [agris.fao.org]
- 12. Translocation of Loline Alkaloids in Epichloë-Infected Cereal and Pasture Grasses: What the Insects Tell Us - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Antifeedant Effects and Repellent Activity of Loline Alkaloids from Endophyte-Infected Tall Fescue against Horn Flies, Haematobia irritans (Diptera: Muscidae) - PMC [pmc.ncbi.nlm.nih.gov]
- 14. researchgate.net [researchgate.net]

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